

Essential Safety and Handling Guidelines for Tulopafant

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Compound of Interest

Compound Name: Tulopafant

Cat. No.: B1682042

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for the handling and disposal of **Tulopafant**.

Tulopafant, with the CAS number 116289-53-3, is classified as not a hazardous substance or mixture according to the available Safety Data Sheet (SDS).^[1] However, adherence to standard laboratory safety protocols is crucial to minimize any potential risks. This guide outlines the necessary personal protective equipment (PPE), operational procedures, and disposal plans to ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

While **Tulopafant** is not classified as hazardous, the use of appropriate personal protective equipment is a fundamental aspect of good laboratory practice. The following table summarizes the recommended PPE for handling **Tulopafant**.

PPE Category	Recommended Equipment
Eye Protection	Chemical safety goggles or glasses.
Hand Protection	Standard laboratory gloves (e.g., nitrile).
Body Protection	A standard laboratory coat should be worn to protect street clothing.
Respiratory Protection	Not generally required for handling small quantities in a well-ventilated area. If creating dust or aerosols is likely, a dust mask or respirator may be considered.

Operational and Disposal Plans

Proper operational procedures and a clear disposal plan are critical for maintaining a safe and efficient laboratory.

Handling and Storage

- Ventilation: Always handle **Tulopafant** in a well-ventilated area. The use of a chemical fume hood is recommended, especially when working with larger quantities or if there is a potential for aerosol generation.
- Avoiding Contact: Take measures to avoid direct contact with the skin and eyes. Do not inhale any dust or aerosolized particles.
- Hygiene: Wash hands thoroughly after handling the compound.
- Storage: Store **Tulopafant** in a tightly sealed container in a cool, dry place away from incompatible materials.

First Aid Measures

In the event of accidental exposure, follow these first aid guidelines:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.[\[1\]](#)

- Skin Contact: Wash the affected area with soap and water. Remove contaminated clothing. [\[1\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. [\[1\]](#)
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek medical advice. [\[1\]](#)

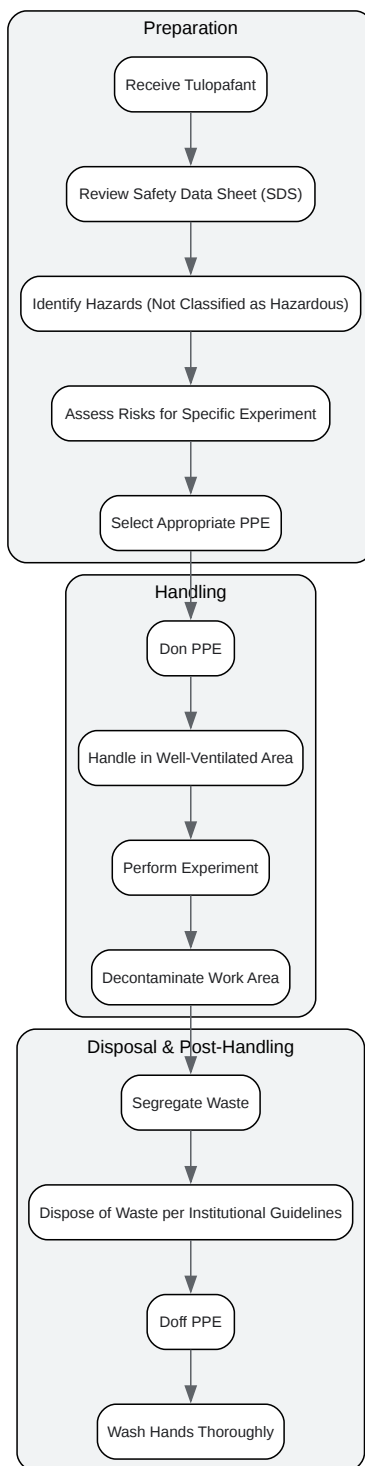
Disposal Plan

Unused **Tulopafant** and any contaminated materials should be disposed of in accordance with local, state, and federal regulations for non-hazardous chemical waste. It is best practice to consult your institution's environmental health and safety (EHS) office for specific guidance on chemical waste disposal.

Experimental Workflow for Safe Handling of Tulopafant

The following diagram illustrates the logical workflow for ensuring the safe handling of **Tulopafant** from receipt to disposal.

Workflow for Safe Handling of Tulopafant

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Caption: This diagram outlines the key steps for the safe handling of **Tulopafant** in a laboratory setting.

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References

- 1. file.glpbio.com [file.glpbio.com]
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